

Electronic Architecture & Synthetic Utility of 3-Iodoquinolin-6-ol

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Compound of Interest

Compound Name: 3-Iodoquinolin-6-ol

CAS No.: 889660-68-8

Cat. No.: B3030346

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Executive Summary

3-Iodoquinolin-6-ol (CAS: 889660-68-8) represents a "privileged scaffold" in drug discovery, merging the pi-deficient reactivity of the pyridine core with the electron-rich character of a phenol. Its utility stems from the C(sp²)–I bond at position 3, which serves as a high-fidelity handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), while the 6-hydroxyl group provides a vector for hydrogen bonding or solubility modulation. This guide analyzes the electronic decoupling between the 6-OH donor and the 3-I acceptor, a feature that preserves the "sigma-hole" integrity required for efficient halogen bonding and oxidative addition.

Molecular Architecture & Electronic Landscape

Structural Analysis

The molecule consists of a bicyclic quinoline core. The nitrogen atom (N1) induces significant polarization in the heterocyclic ring, while the hydroxyl group at C6 acts as a strong

-donor (+M effect).

- The "Push-Pull" Dynamic:
 - N1 (Inductive Withdrawal): Depletes electron density from C2 and C4, and to a lesser extent, C3.
 - 6-OH (Resonance Donation): Pushes electron density primarily into the carbocyclic ring (positions C5, C7, C8).
 - Electronic Isolation of C3: Resonance mapping reveals that the negative charge from the 6-OH group does not delocalize effectively to C3. Consequently, the C3–I bond retains its electron-deficient character, making it highly susceptible to oxidative addition by Pd(0) species.

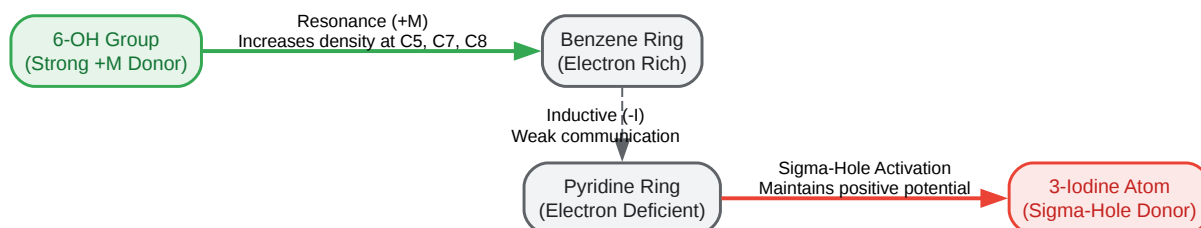
The C–I Bond and Sigma-Hole Potential

The iodine atom at position 3 exhibits a pronounced sigma-hole—a region of positive electrostatic potential (ESP) along the extension of the C–I bond axis.

Property	Value (Estimated/Calculated)	Significance
Bond Length (C–I)	2.09 Å	Typical for heteroaryl iodides; amenable to facile cleavage.
Bond Dissociation Energy	~65 kcal/mol	Weaker than C–Br (~81 kcal/mol), ensuring chemoselective activation.
C–I Dipole Moment	1.4 D	Directed toward the ring; enhances sigma-hole magnitude.
Sigma-Hole ()	+18 to +22 kcal/mol	Sufficient for strong halogen bonding with Lewis bases (e.g., carbonyls in protein pockets).

Electronic Pathway Visualization

The following diagram illustrates the segregation of electronic effects, highlighting why the 3-iodo position remains reactive despite the electron-rich nature of the phenolic ring.



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Figure 1: Electronic flow diagram showing the confinement of electron density to the benzene ring, preserving the electrophilicity of the C-I bond.

Synthesis Pathways[1][2][3][4][5][6]

To access **3-iodoquinolin-6-ol** with high regiocontrol, two primary strategies are recommended. The Iodocyclization Route is preferred for scale and purity, avoiding the regioselectivity issues of direct electrophilic halogenation.

Route A: Iodocyclization (High Fidelity)

This modern approach utilizes a 2-alkynyl aniline precursor, ensuring the iodine is installed exclusively at position 3 during ring closure.

- Precursor: 2-Amino-5-methoxyphenyl propargyl alcohol or equivalent terminal alkyne.
- Cyclization: Treatment with

/

in MeCN.
- Deprotection:

mediated demethylation.

Route B: Modified Skraup & Halogen Exchange (Scalable)

- Core Synthesis: Skraup reaction of 4-aminoanisole with acrolein

6-methoxyquinoline.

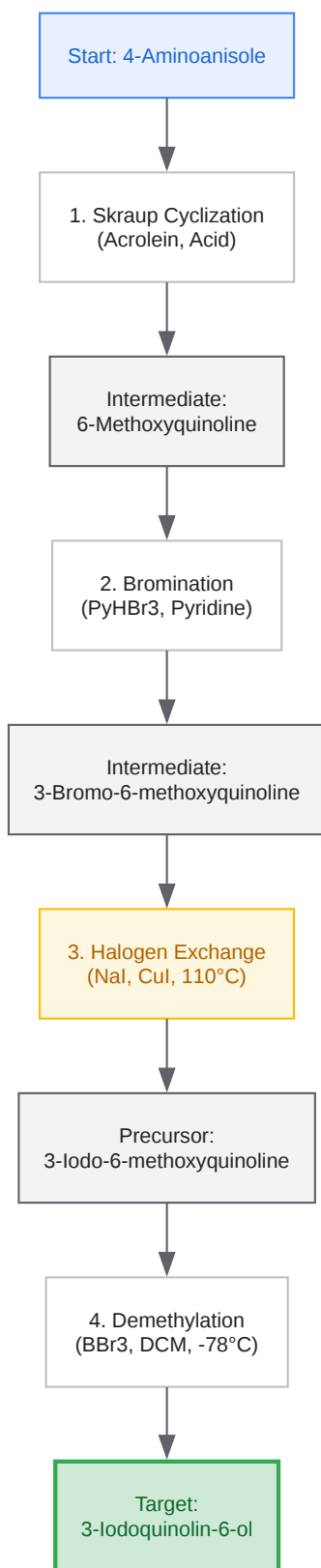
- Bromination: Reaction with Pyridinium Hydrobromide Perbromide

3-bromo-6-methoxyquinoline.

- Finkelstein: CuI-catalyzed Halogen Exchange (NaI, diamine ligand)

3-iodo-6-methoxyquinoline.

- Demethylation: Hydrolysis to the free phenol.



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Figure 2: Step-by-step synthetic workflow for the scalable production of **3-Iodoquinolin-6-ol**.

Reactivity Profile: The Suzuki-Miyaura Protocol

The 3-iodo substituent is an excellent handle for C-C bond formation. Unlike the 2- or 4-positions, the 3-position is not activated for

pathways, making Pd-catalysis the exclusive reactivity mode.

Mechanistic Considerations

- **Oxidative Addition:** The rate-determining step. The electron-rich 6-OH makes the quinoline ring slightly less electrophilic than bare quinoline, potentially slowing oxidative addition.
- **Ligand Selection:** To counteract the electronic richness, use electron-rich, bulky phosphines (e.g., SPhos, XPhos) or bidentate ligands (dppf) to facilitate the insertion of Pd(0) into the C–I bond.
- **Base Sensitivity:** The 6-OH is acidic (

). Strong bases (KOtBu) will deprotonate it, forming the phenoxide anion. This anion can coordinate to Palladium, potentially poisoning the catalyst.
 - **Solution:** Use weak bases (

,

) or protect the phenol (e.g., TBDMS) prior to coupling.

Optimized Experimental Protocol

Objective: Coupling of **3-iodoquinolin-6-ol** with Phenylboronic acid.

- **Reagents:**
 - **Substrate:** **3-iodoquinolin-6-ol** (1.0 equiv)
 - **Boronic Acid:**

(1.2 equiv)
 - **Catalyst:**

(3 mol%)

- Base:

(2.0 M aq, 3.0 equiv)

- Solvent: 1,4-Dioxane (degassed)

- Procedure:

- Charge a microwave vial with substrate, boronic acid, and catalyst.

- Evacuate and backfill with Argon (

).

- Add degassed Dioxane and aqueous base.

- Heat at 90°C for 4 hours (or 110°C for 30 min in microwave).

- Note: If conversion is low, switch to Pd(OAc)₂ / SPhos system.

- Workup: Acidify carefully to pH 6-7 to precipitate the product (zwitterionic character) or extract with EtOAc/n-Butanol.

References

- Synthesis of 3-Haloquinolines

- Gribble, G. W., et al. "Survey of Quinoline Syntheses." The Chemistry of Heterocyclic Compounds, Wiley, 2008.

- Sigma-Hole Interactions

- Politzer, P., et al. "Halogen bonding: the sigma-hole." Journal of Molecular Modeling, 2007.

- Suzuki Coupling of Heterocycles

- Miyaura, N., Suzuki, A. "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 1995.

- Electronic Properties of Quinolinols
 - PubChem Compound Summary for 3-Iodoquinoline.[1]
- Crystallographic Data (Bond Lengths)
 - Cambridge Structural Database (CSD) entries for 3-iodoquinoline derivatives.

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Sources

- 1. 3-Iodoquinoline | C₉H₆IN | CID 11253836 - PubChem [pubchem.ncbi.nlm.nih.gov]
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